

Application Notes and Protocols: Stearyl Myristate for Thermal Energy Storage

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Compound of Interest

Compound Name: Stearyl myristate

Cat. No.: B1218668

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Introduction

Stearyl myristate, a long-chain fatty acid ester, presents potential as an organic phase change material (PCM) for thermal energy storage (TES) applications. Organic PCMs are characterized by their ability to store and release large amounts of latent heat at a nearly constant temperature during their solid-liquid phase transition. This property makes them suitable for a variety of applications, including passive temperature regulation in buildings, thermal management of electronics, and controlled temperature shipping of sensitive materials such as pharmaceuticals.

Stearyl myristate is the ester of stearyl alcohol and myristic acid. While extensive thermophysical data for **stearyl myristate** as a dedicated PCM is not readily available in public literature, its constituent components, myristic acid and stearyl alcohol, are well-studied PCMs. This document provides an overview of the anticipated properties of **stearyl myristate** based on related compounds and outlines protocols for its characterization and application in thermal energy storage.

Thermophysical Properties

Precise experimental data for the thermophysical properties of **stearyl myristate** (CAS: 3234-81-9, Molecular Formula: C₃₂H₆₄O₂) as a PCM is limited. However, we can infer an expected range of properties based on similar long-chain esters and its constituent fatty acid and alcohol.

For comparison, data for related and commonly used organic PCMs are presented below. It is crucial for researchers to experimentally verify the properties of their specific **stearyl myristate** sample.

Table 1: Thermophysical Properties of **Stearyl Myristate** and Related Organic PCMs

Property	Stearyl Myristate (Estimated)	Myristyl Myristate	Myristic Acid	Stearyl Alcohol	Paraffin Wax
Melting Point (°C)	40 - 60	~38 - 55[1][2]	54.4	59.4	46 - 68
Latent Heat of Fusion (J/g)	150 - 200	Not Available	~199	~240[3]	150 - 240
Thermal Conductivity (W/m·K)	~0.15 - 0.30	Not Available	~0.33 (solid)	Not Available	~0.21-0.24 (solid)[4]
Specific Heat Capacity (J/g·K)	~2.0 - 2.5	Not Available	1.60 (solid)[5]	Not Available	~2.1 (solid), ~2.9 (liquid)
Molecular Weight (g/mol)	480.85	452.8	228.37	270.5	Variable

Note: The properties for **stearyl myristate** are estimates and should be confirmed experimentally.

Experimental Protocols

Protocol 1: Determination of Phase Transition

Temperature and Latent Heat of Fusion by Differential Scanning Calorimetry (DSC)

This protocol outlines the procedure for characterizing the melting temperature and latent heat of fusion of **stearyl myristate** using a heat-flux DSC instrument.

Materials and Equipment:

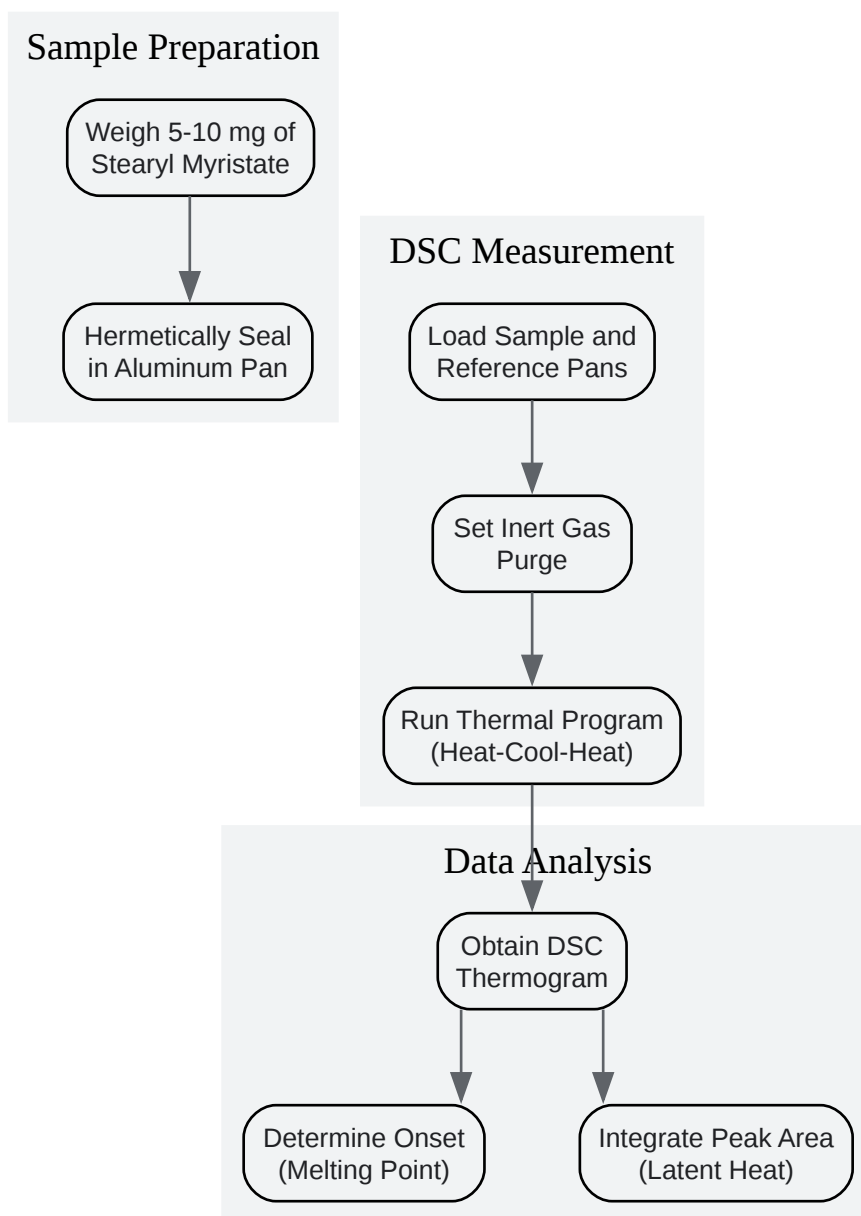
- **Stearyl myristate** sample
- Differential Scanning Calorimeter (DSC)
- Aluminum DSC pans and lids
- Microbalance (accurate to ± 0.01 mg)
- Inert purge gas (e.g., Nitrogen)

Procedure:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the **stearyl myristate** sample into an aluminum DSC pan using a microbalance.
 - Hermetically seal the pan with an aluminum lid.
 - Prepare an empty, hermetically sealed aluminum pan to be used as a reference.
- DSC Instrument Setup:
 - Place the sample pan and the reference pan into the DSC cell.
 - Set the purge gas flow rate to a constant value, typically 20-50 mL/min.
- Thermal Program:
 - Equilibrate the sample at a temperature at least 20°C below the expected melting point (e.g., 20°C).
 - Hold isothermally for 5 minutes to ensure thermal equilibrium.

- Heat the sample at a constant rate of 5-10 K/min to a temperature at least 20°C above the completion of melting (e.g., 80°C).
- Hold isothermally for 5 minutes.
- Cool the sample at a constant rate of 5-10 K/min back to the starting temperature.
- A second heating scan is often performed to erase the sample's prior thermal history and obtain more reproducible results.
- Data Analysis:
 - From the heating curve of the DSC thermogram, determine the onset temperature, which is typically taken as the melting point.
 - Integrate the area of the melting peak to determine the latent heat of fusion (in J/g).

Figure 1: Experimental Workflow for DSC Analysis



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Caption: Workflow for determining thermal properties of **stearyl myristate** using DSC.

Protocol 2: Measurement of Thermal Conductivity using the Transient Hot Wire Method

This protocol describes the measurement of the thermal conductivity of **stearyl myristate** in both its solid and liquid states.

Materials and Equipment:

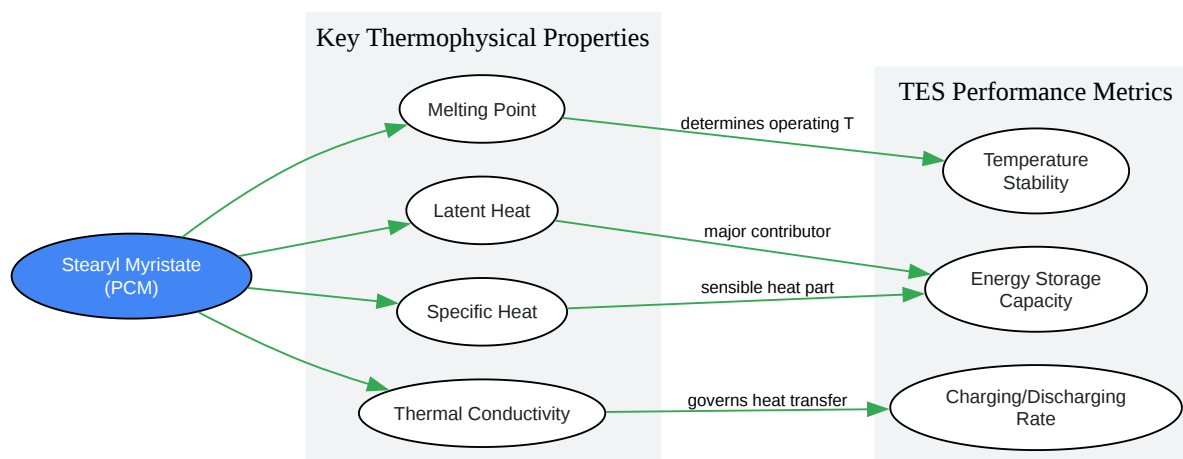
- Transient Hot Wire (THW) thermal conductivity analyzer
- Sample cell suitable for solids and liquids
- Temperature-controlled bath or chamber
- **Stearyl myristate** sample

Procedure:

- Instrument Calibration:
 - Calibrate the THW instrument according to the manufacturer's instructions using a standard reference material with known thermal conductivity.
- Sample Preparation (Solid Phase):
 - Melt the **stearyl myristate** sample at a temperature approximately 10°C above its melting point.
 - Carefully pour the molten sample into the measurement cell, ensuring the hot wire sensor is fully immersed and there are no air bubbles.
 - Allow the sample to slowly cool and solidify completely at a controlled temperature below its freezing point.
- Sample Preparation (Liquid Phase):
 - Place the solid **stearyl myristate** in the measurement cell and heat it to the desired measurement temperature above its melting point within the temperature-controlled chamber. Ensure the sample is fully molten.
- Measurement:
 - Set the desired measurement temperature using the temperature controller.

- Allow the sample to reach thermal equilibrium at the set temperature.
- Perform the thermal conductivity measurement according to the instrument's operating procedure. A short electrical pulse heats the wire, and the rate of temperature rise is used to calculate the thermal conductivity.
- Repeat the measurement at multiple temperatures in both the solid and liquid phases to determine the temperature dependency of the thermal conductivity.

Figure 2: Logical Relationship of PCM Properties for TES



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Caption: Key properties of **stearyl myristate** influencing its TES performance.

Applications in Thermal Energy Storage

Stearyl myristate, as a potential organic PCM, can be utilized in various thermal energy storage applications:

- **Building Materials:** Incorporation into plasterboard, concrete, or insulation to passively regulate indoor temperatures and reduce heating and cooling loads.

- **Electronics Cooling:** Integrated into heat sinks or enclosures to absorb transient heat loads and maintain optimal operating temperatures for electronic components.
- **Pharmaceutical and Cold Chain Logistics:** Used in packaging and containers to maintain a stable temperature for temperature-sensitive drugs and biologics during transport and storage.
- **Solar Thermal Systems:** As a storage medium for low-temperature solar energy applications, such as solar water heating.

Conclusion

Stearyl myristate holds promise as a phase change material for thermal energy storage, particularly for applications requiring a melting temperature in the range of 40-60°C. While direct thermophysical data is sparse, the protocols provided herein offer a clear pathway for researchers to characterize this material. Experimental determination of its melting point, latent heat of fusion, and thermal conductivity is essential for its successful implementation in any thermal energy storage system. Further research into its long-term thermal stability and compatibility with containment materials is also recommended.

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